

Ethyl 2,2,2-triethoxyacetate: A Versatile Reagent in Organic Synthesis

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Compound of Interest

Compound Name: Ethyl 2,2,2-triethoxyacetate

Cat. No.: B039538

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Introduction

Ethyl 2,2,2-triethoxyacetate is a valuable and versatile reagent in organic synthesis, finding applications in the construction of key intermediates for the pharmaceutical and agrochemical industries.^[1] Its unique structural features, possessing both an ester and an orthoester functional group, allow it to participate in a variety of chemical transformations. This document provides detailed application notes and protocols for the use of **ethyl 2,2,2-triethoxyacetate** as a reagent in the synthesis of β -keto esters via Claisen condensation and in the formation of 4-hydroxycoumarins, important heterocyclic scaffolds.

Physicochemical Properties and Safety Information

Property	Value	Reference
CAS Number	57267-03-5	[2]
Molecular Formula	C ₁₀ H ₂₀ O ₅	[2]
Molecular Weight	220.26 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	90-92 °C at 8 Torr	[1]
Purity	Typically ≥95%	[4][5]
Storage	Sealed in a dry place at room temperature.	[4][5]

Safety Hazards:

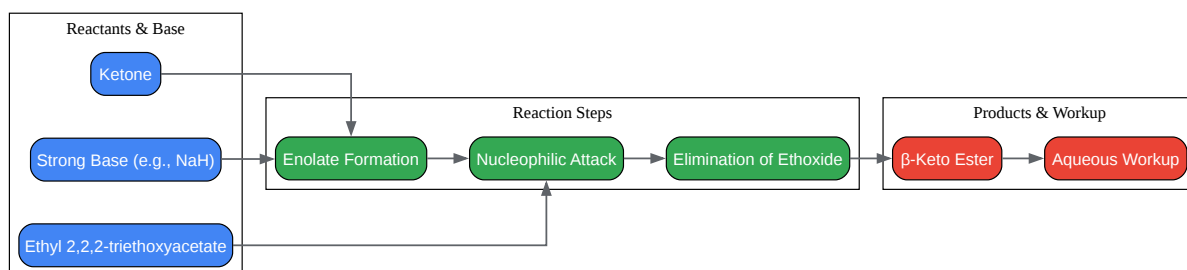
Hazard Statement	Description
H227	Combustible liquid
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Note: Always consult the Safety Data Sheet (SDS) before handling this reagent and perform a thorough risk assessment.

Application 1: Synthesis of β -Keto Esters via Claisen Condensation

Ethyl 2,2,2-triethoxyacetate serves as an effective C2 synthon in Claisen condensation reactions with ketones to furnish β -keto esters, which are pivotal intermediates in the synthesis of more complex molecules.^[1] The reaction proceeds through the formation of an enolate from the ketone, which then undergoes nucleophilic attack on the carbonyl carbon of **ethyl 2,2,2-triethoxyacetate**.

Reaction Workflow



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References

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- 2. Ethyl 2,2,2-triethoxyacetate | C₁₀H₂₀O₅ | CID 5090273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 57267-03-5: Ethyl triethoxyacetate | CymitQuimica [cymitquimica.com]
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